

Physical properties of 2'-Bromopropiophenone (melting point, boiling point)

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Compound of Interest

Compound Name: 2'-Bromopropiophenone

Cat. No.: B130235

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A Technical Guide to the Physical Properties of 2'-Bromopropiophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2'-Bromopropiophenone** (CAS No: 2114-00-3), with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development, offering curated data, standardized experimental protocols, and logical workflow visualizations to support laboratory work and chemical synthesis.

Physical and Chemical Properties

2'-Bromopropiophenone, also known as α -Bromopropiophenone or 2-bromo-1-phenyl-1-propanone, is an organic compound with the chemical formula C_9H_9BrO .^[1] It serves as a versatile intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and other complex molecules.^{[1][2]} The presence of a bromine atom at the alpha position to the carbonyl group makes it a reactive building block for various chemical transformations.

Data Summary

The physical state of **2'-Bromopropiophenone** at room temperature is reported inconsistently across sources, described as both a colorless to pale yellow liquid and a white to off-white crystalline solid.^{[1][2]} This discrepancy may be attributed to the compound's low melting point,

which is near ambient temperature, or variations in sample purity. The quantitative physical properties are summarized below.

Property	Value	Conditions
Melting Point	42.0 °C (315.15 K)	Atmospheric Pressure
Boiling Point	245-250 °C	Atmospheric Pressure (760 mmHg)[3][4][5]
247.5 °C	Atmospheric Pressure (760 mmHg)[1][6]	
138-140 °C	14 mmHg[4]	
137 °C	20 mmHg	
105 °C	0.1 mmHg[4]	
Density	1.4 g/mL	at 25 °C[3][4]
1.417 g/cm ³	Not Specified[2]	
Refractive Index	1.571 (n _{20/D})	at 20 °C[3][4]
1.572	Not Specified[5][7]	
Molecular Weight	213.07 g/mol	

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **2'-Bromopropiophenone** are not explicitly published in the cited literature. However, the following sections describe standard and widely accepted laboratory methodologies for accurately measuring the melting and boiling points of a chemical compound such as this.

Melting Point Determination (Thiele Tube Method)

The capillary melting point technique is the most common method for determining the melting point of a solid organic compound.

Apparatus:

- Thiele tube
- High-boiling point oil (e.g., mineral oil, silicone oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Bunsen burner or heating mantle
- Sample of **2'-Bromopropiophenone**

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **2'-Bromopropiophenone** is packed into the bottom of a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The Thiele tube is filled with oil to a level above the top sidearm. The capillary tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** The apparatus is gently heated at the sidearm of the Thiele tube. The convection currents of the oil ensure uniform heat distribution.
- **Observation:** The temperature is raised at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied. A pure substance typically exhibits a sharp melting range of 1-2 °C.

Boiling Point Determination (Distillation Method)

For determining the boiling point at atmospheric pressure, a simple distillation setup is appropriate. For boiling points at reduced pressure (vacuum distillation), the setup is modified with a vacuum source and manometer.

Apparatus:

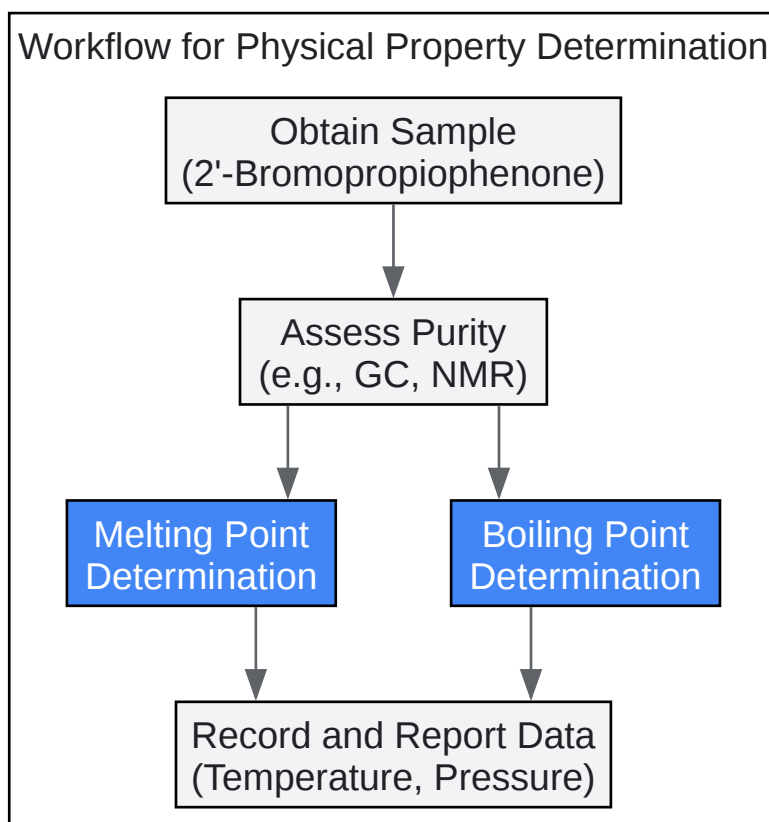
- Round-bottom flask
- Distillation head (Claisen adapter)
- Condenser (Liebig or other)
- Thermometer and adapter
- Receiving flask
- Heating mantle
- Boiling chips
- (For vacuum) Vacuum pump, vacuum trap, and manometer

Procedure:

- Apparatus Assembly: The **2'-Bromopropiophenone** sample is placed in the round-bottom flask with a few boiling chips. The distillation apparatus is assembled securely. The thermometer bulb should be positioned just below the level of the sidearm leading to the condenser to accurately measure the temperature of the vapor.
- Heating: The flask is heated gently using a heating mantle.
- Equilibrium Establishment: The liquid is brought to a boil. The temperature reading on the thermometer will rise and then stabilize as the vapor condenses on the thermometer bulb and drips into the condenser.
- Data Recording: The boiling point is the constant temperature observed on the thermometer during the steady distillation of the liquid. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.
- Vacuum Distillation (if required): For measurements at reduced pressure, the system is connected to a vacuum pump. The pressure is lowered to the desired level and stabilized before heating begins. The boiling point and the corresponding pressure are recorded.

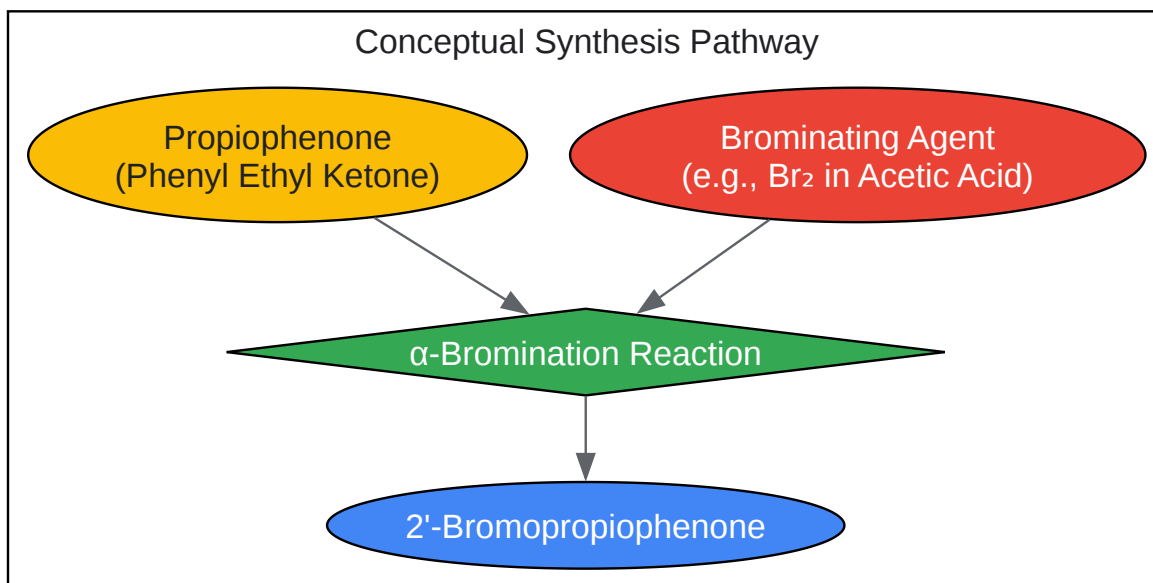
Visualized Workflows and Relationships

To provide further context for laboratory professionals, the following diagrams illustrate key logical workflows related to the characterization and synthesis of **2'-Bromopropiophenone**.



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Caption: A logical workflow for the experimental determination of physical properties.



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Caption: A simplified diagram illustrating the synthesis of **2'-Bromopropiophenone**.

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